

2-Methoxy-4'-nitrobenzophenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methoxy-4'-nitrobenzophenone

CAS No.: 42495-50-1

Cat. No.: B1356294

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Executive Summary: Operational Directives

Stop and Read: **2-Methoxy-4'-nitrobenzophenone** (CAS 42495-50-1) is a nitro-aromatic ketone.[1] While not classified as an explosive under standard transport regulations (unlike polynitrated aromatics), the nitro group confers thermal instability potential, and the benzophenone core suggests photo-activity and aquatic toxicity.

Immediate Disposal Actions:

- Solids: Segregate into Hazardous Waste (Solid) - Toxic/Irritant.[1] Do not mix with strong oxidizers or reducing agents.
- Liquids: Dispose of as Non-Halogenated Organic Solvent Waste (unless dissolved in DCM/Chloroform).
- Critical Prohibition: Never dispose of this compound down the drain. It is toxic to aquatic life with long-lasting effects (H411/H412).[1]

Chemical Identity & Hazard Profile

To properly dispose of a chemical, you must understand what drives its reactivity. This compound combines an electron-withdrawing nitro group with an electron-donating methoxy group on a benzophenone scaffold.[\[1\]](#)

Parameter	Technical Specification
Chemical Name	2-Methoxy-4'-nitrobenzophenone
CAS Number	42495-50-1 (Isomer specific); Note: Often confused with 4-Methoxy isomer (CAS 1151-94-6)
Molecular Formula	C ₁₄ H ₁₁ NO ₄
Physical State	Yellow crystalline solid
Primary Hazards	Skin/Eye Irritant (H315, H319), STOT-SE (H335), Aquatic Chronic (H411)
Flash Point	>100°C (Predicted) - Combustible but not Flammable
Incompatibilities	Strong Bases (forms nitronate salts), Strong Reducers (hydrazine/metal hydrides)

Scientist's Insight: The nitro group at the 4' position is susceptible to reduction. If this waste is inadvertently mixed with strong reducing agents (like Sodium Borohydride waste) in a closed container, it can generate heat and pressure (exothermic reduction to amine). Always segregate nitro-compounds from hydride waste streams.

Waste Classification Logic (RCRA & Global Standards)

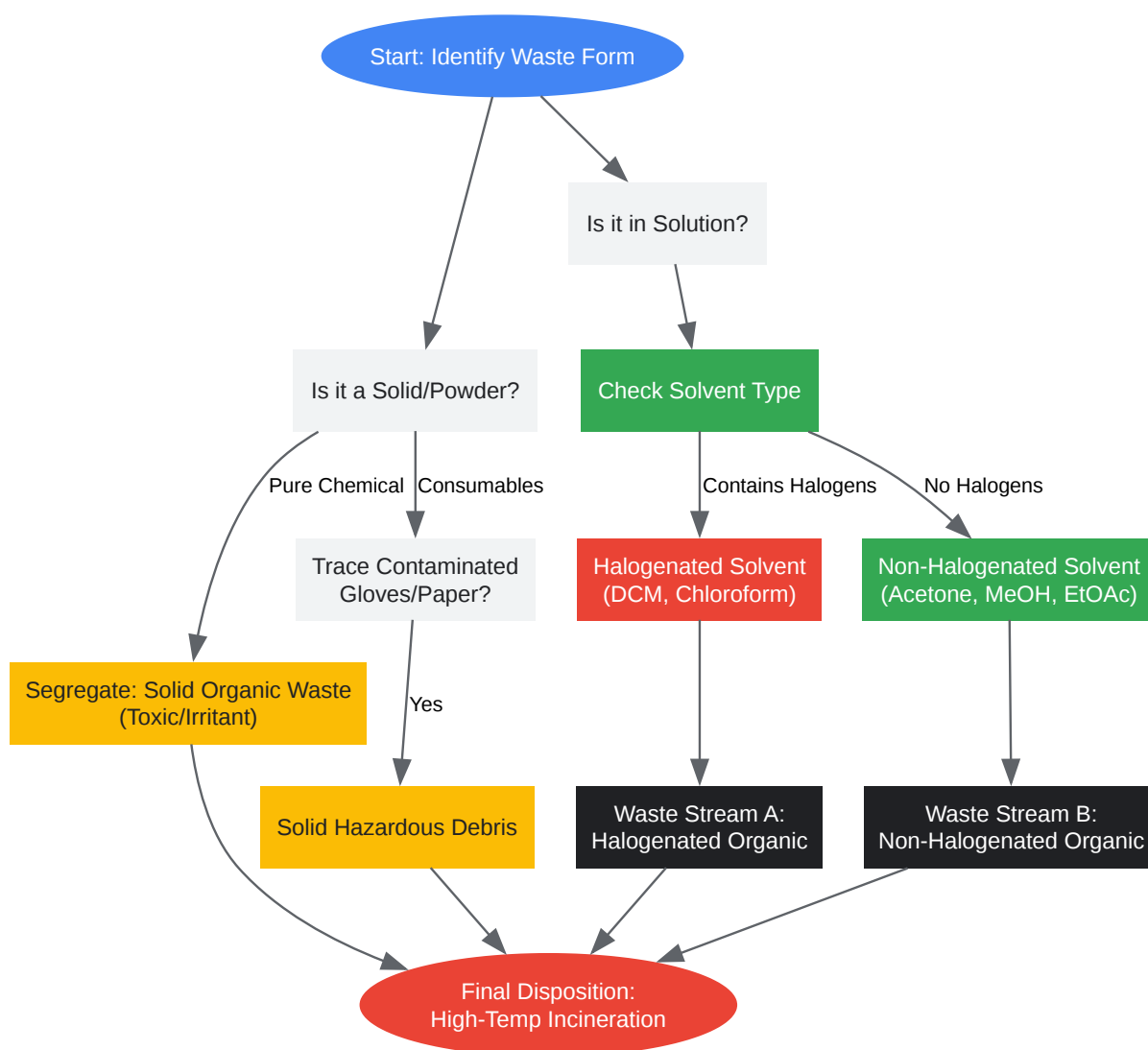
In the United States, this compound is not explicitly "P" or "U" listed under RCRA (40 CFR 261.33). However, it must be characterized by the generator based on its properties.

- Characteristic of Ignitability (D001): Only if in a flammable solvent (Flash point <60°C).

- Characteristic of Reactivity (D003): Unlikely, but possible if mixed with strong initiators.
- Toxicity: It does not leach heavy metals (D004-D011), but due to aquatic toxicity, it must be incinerated.

Waste Stream Decision Tree

The following logic flow ensures you select the correct waste stream, preventing dangerous cross-reactivity in the central accumulation area.



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Caption: Operational logic for segregating **2-Methoxy-4'-nitrobenzophenone** waste streams to ensure compatibility and compliance.

Detailed Disposal Procedures

Scenario A: Disposal of Pure Solid (Expired or Excess)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1] Avoid metal cans if moisture is present (nitro compounds can be corrosive to some metals over long durations).
- Labeling: Apply a hazardous waste label.
 - Constituents: "**2-Methoxy-4'-nitrobenzophenone**"[1][2]
 - Hazards: "Toxic, Irritant"
- Segregation: Place the container in the "Solid Organic Waste" satellite accumulation area.
- Destruction: The waste contractor must incinerate this via a licensed TSDF (Treatment, Storage, and Disposal Facility).

Scenario B: Disposal of Mother Liquor (Synthesis Waste)

If you have synthesized this compound, the filtrate likely contains unreacted starting materials (e.g., 4-nitrobenzoyl chloride or 2-methoxybenzene derivatives).[1]

- pH Check: Ensure the waste solution is Neutral (pH 6-8).
 - Why? If the reaction used Aluminum Chloride () or other Lewis acids, quenching can leave the solution highly acidic. Acidic organic waste can polymerize or react violently in storage drums.
- Solvent Segregation:
 - If solvent was Dichloromethane (DCM): Pour into Halogenated waste carboy.

- If solvent was Ethyl Acetate/Hexane: Pour into Non-Halogenated waste carboy.
- Precipitation Risk: High concentrations may crystallize in the waste drum. Rinse the vessel with a small amount of Acetone to ensure all solids are transferred to the liquid waste stream.

Scenario C: Spill Cleanup (Bench Scale)

- PPE: Nitrile gloves (double gloved), lab coat, safety goggles.
- Containment: Do not dry sweep (creates dust). Cover the spill with a solvent-dampened pad (acetone or ethanol) or use a dedicated spill pillow.^[1]
- Decontamination: Wipe the surface with a mild detergent solution followed by water. The yellow color is a visual indicator; clean until no yellow residue remains on the wipe.
- Disposal: Place all wipes and pads into a sealed bag, then into the "Solid Hazardous Debris" bin.

Safety & Handling Protocol (Self-Validating System)

A "self-validating" safety system means the protocol itself provides visual or logical checks to prevent error.^[1]

Component	Protocol	Validation Check
PPE (Gloves)	Nitrile (0.11mm) for solids.[1] Laminate (Silver Shield) for dissolved concentrates.	Check: If gloves turn yellow, permeation has occurred. Change immediately.
Engineering Controls	Handle only in a Fume Hood.	Check: Use a tissue at the sash opening to verify inward airflow before opening the container.
Storage	Store in Amber Glass away from light.	Check: If the solid turns from bright yellow to brown/orange, photo-degradation has occurred.[1] Dispose of as waste.

References

- PubChem. (2025).[3] 4-Methoxy-4'-nitrobenzophenone Compound Summary. National Library of Medicine. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual. EPA.[4][3][5] [\[Link\]](#)

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Sources

1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
2. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
3. 4-Methoxy-4'-nitrobenzophenone | C₁₄H₁₁NO₄ | CID 347772 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [4. 2-Methoxy-4-nitroazobenzene | C13H11N3O3 | CID 46552 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. dco.uscg.mil \[dco.uscg.mil\]](#)
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